

Technical Guide: -Octanoyl-L-Lysine (CAS 75383-80-1)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: N2-Capryloyl lysine

CAS No.: 75383-80-1

Cat. No.: B1677609

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Grade: Research / High-Purity (>98%) Classification: Lipoamino Acid (LAA) / Surfactant / Permeation Enhancer

Executive Summary

-Octanoyl-L-Lysine (CAS 75383-80-1) is a synthetic lipoamino acid composed of an octanoic acid (caprylic acid) tail attached to the

-amino group of L-lysine. Unlike its biological isomer (

-octanoyl-lysine), which is a post-translational modification marker, the

variant is primarily utilized in drug delivery systems and peptide chemistry.

Its amphiphilic structure allows it to self-assemble into vesicles and micelles, acting as a biocompatible surfactant. In drug development, it is investigated for its ability to enhance membrane permeability of hydrophilic macromolecules and as a building block for "lipid-core" peptide therapeutics.

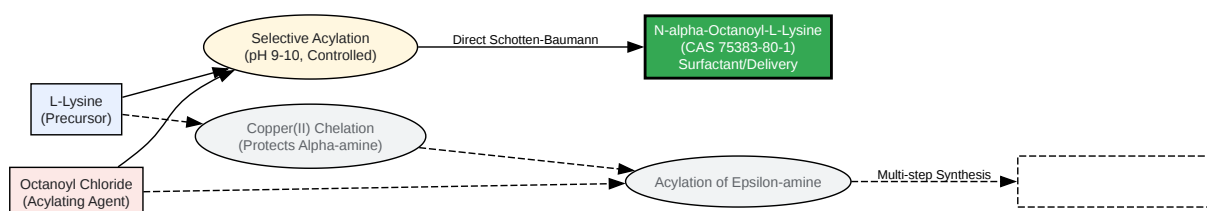
Chemical Identity & Isomer Distinction (Critical)

Researchers must verify the acylation site before application. Using the wrong isomer will invalidate enzymatic assays (e.g., Sirtuin deacylation) or physicochemical formulations.

Feature	-Octanoyl-L-Lysine (Target)	-Octanoyl-L-Lysine (Contrast)
CAS Number	75383-80-1	133849-49-7 (varies by salt/form)
Acylation Site	Alpha-amine (-NH)	Epsilon-amine (-NH)
Primary Utility	Drug Delivery, Surfactant, Synthesis	Epigenetics, SIRT6 Substrate, Proteomics
Free Amine	-NH (Side chain is free)	-NH (Backbone is free)
Self-Assembly	Forms vesicles/micelles readily	Less prone to ordered self-assembly

Structural Visualization

The following diagram illustrates the chemical synthesis pathway and the structural divergence between the two isomers.



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Caption: Synthesis logic distinguishing the target

isomer (CAS 75383-80-1) from the biological

isomer.

Physicochemical Properties & Stability

For research-grade applications, the following parameters define the material's quality and behavior in solution.

- Molecular Formula: C

H

N

O

[1]

- Molecular Weight: 272.38 g/mol [1][2]

- Solubility:

- Water:[3] Sparingly soluble at neutral pH; solubility increases significantly at pH < 5 (protonation of

-amine) or pH > 9 (ionization of carboxylic acid).

- Organic Solvents: Soluble in DMSO, Methanol, Ethanol.

- Critical Micelle Concentration (CMC):

-acylated lysines typically exhibit CMC values in the range of 5–20 mM depending on ionic strength. They function as anionic surfactants at physiological pH.

- Stability: Stable in solid form at -20°C for >2 years. In aqueous solution, the amide bond is susceptible to hydrolysis by non-specific amidases or extreme pH over prolonged periods.

Applications in Drug Development[7][8][9][10]

A. Permeation Enhancement

-Octanoyl-L-Lysine acts as a transient permeation enhancer for oral or mucosal delivery of hydrophilic drugs (e.g., peptides, heparin).

- Mechanism: The octanoyl tail inserts into the lipid bilayer, causing transient perturbation and fluidization, while the charged lysine head group interacts with phosphate head groups.
- Efficacy: Research indicates capability to open tight junctions reversibly in Caco-2 cell monolayers.

B. Lipoamino Acid (LAA) Nanocarriers

Used to form niosomes or stabilized micelles.

- Advantage: Unlike synthetic cationic lipids (which can be cytotoxic),

-Octanoyl-L-Lysine degrades into endogenous lysine and fatty acid, offering a superior toxicity profile.
- Formulation: Often co-formulated with cholesterol or DPPC to form stable vesicles for gene or drug encapsulation.

Experimental Protocols

Protocol 1: Preparation of Self-Assembled Vesicles

Objective: Create stable nanovesicles using

-Octanoyl-L-Lysine for drug encapsulation.

Materials:

- -Octanoyl-L-Lysine (CAS 75383-80-1)[4][5]
- Cholesterol (stabilizer)
- Phosphate Buffered Saline (PBS), pH 7.4
- Probe Sonicator

Workflow:

- **Dissolution:** Dissolve 10 mg of -Octanoyl-L-Lysine and 5 mg Cholesterol in 2 mL of Chloroform/Methanol (2:1 v/v) in a round-bottom flask.
- **Film Formation:** Evaporate solvent under reduced pressure (Rotary Evaporator) at 40°C until a thin, dry lipid film forms on the flask wall. Desiccate overnight to remove trace solvent.
- **Hydration:** Add 5 mL of pre-warmed PBS (containing the drug to be encapsulated, if applicable).
- **Self-Assembly:** Vortex vigorously for 10 minutes at 50°C. The film will peel off and form multilamellar vesicles (MLVs).
- **Size Reduction:** Sonicate using a probe sonicator (20% amplitude, 30s on/30s off cycles) for 5 minutes on ice to generate Small Unilamellar Vesicles (SUVs).
- **Characterization:** Analyze particle size via Dynamic Light Scattering (DLS). Expect diameter range: 100–200 nm.

Protocol 2: LC-MS/MS Quantification

Objective: Quantify

-Octanoyl-L-Lysine in biological matrices or formulation buffers.

System Configuration:

- **Column:** C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 2.1 x 50 mm, 1.8 µm).
- **Mobile Phase A:** 0.1% Formic Acid in Water.
- **Mobile Phase B:** 0.1% Formic Acid in Acetonitrile.

Gradient:

Time (min)	% B	Flow Rate (mL/min)
0.0	5	0.3
1.0	5	0.3
5.0	95	0.3
7.0	95	0.3
7.1	5	0.3

| 10.0 | 5 | 0.3 |

MS Parameters (ESI Positive Mode):

- Precursor Ion:m/z 273.2 [M+H]
- Product Ions:
 - Quantifier:m/z 84.1 (Lysine immonium ion)
 - Qualifier:m/z 129.1 (Lysine fragment)
 - Qualifier:m/z 147.1 (Octanoyl-amide fragment)

Sample Prep:

- Precipitate proteins using ice-cold Acetonitrile (1:3 sample:solvent ratio).
- Centrifuge at 10,000 x g for 10 mins.
- Inject 5 µL of supernatant.

Synthesis & Sourcing Considerations

- Synthesis Route: The most robust synthesis for the

isomer involves the reaction of L-Lysine with Octanoyl Chloride in a basic aqueous solution (Schotten-Baumann conditions). The

- amine is naturally more nucleophilic, but at high pH, the
 - amine (lower pKa) can be targeted, or the
 - amine can be protected (e.g., as a copper complex) to force
 - acylation.
- Purity Check: Ensure the product is free of free fatty acids (Octanoic acid) and free Lysine. TLC (Butanol:Acetic Acid:Water) or HPLC is recommended upon receipt.

References

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